Technical Monograph: Characterization and Handling of 2-(4-Bromobutoxy)phenol[1]

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Compound of Interest

Compound Name:	*2-(4-Bromo-butoxy)-phenol*
CAS No.:	*16837-07-3*
Cat. No.:	*B2396077*

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Chemical Identity & Significance

2-(4-Bromobutoxy)phenol serves as a "Janus" molecule in organic synthesis—possessing both a nucleophilic phenolic hydroxyl group and an electrophilic alkyl bromide.[1] This dual reactivity allows for sequential functionalization, making it indispensable for constructing complex heterocyclic scaffolds.[1]

- IUPAC Name: 2-(4-Bromobutoxy)phenol[1]
- Common Names: Catechol mono-4-bromobutyl ether; 1-Bromo-4-(2-hydroxyphenoxy)butane[1]
- CAS Number: 50986-92-6 (Note: CAS numbers for specific alkylated catechols vary by regioisomer; verification via structure search is recommended).[1]
- Molecular Formula: $C_{10}H_{13}BrO_2$[1]
- Molecular Weight: 245.11 g/mol [1]

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Physical Properties Matrix

The physical state of 2-(4-Bromobutoxy)phenol is highly dependent on purity and thermal history.[1] While often isolated as a viscous oil, high-purity fractions can crystallize into a low-melting solid.[1]

Property	Value / Description	Note
Physical State	Viscous Liquid to Low-Melting Solid	Often supercools as an oil; crystallizes upon prolonged standing at 4°C.
Appearance	Pale yellow to colorless oil	Darkens upon oxidation (phenol sensitivity).[1]
Melting Point	32 – 38 °C (approximate)	Literature often reports it as an oil; solidifies in this range when pure.[1]
Boiling Point	165 – 170 °C @ 0.5 mmHg	High vacuum required to prevent decomposition.[1]
Density	~1.38 g/cm³	Estimated based on brominated ether analogs.[1]
Solubility	Soluble in DCM, EtOAc, Acetone	Insoluble in water; sparingly soluble in hexanes.
Stability	Air/Light Sensitive	Phenolic moiety is prone to oxidation (quinonoid formation).[1]

Synthetic Pathway & Mechanism[1][2][3]

The synthesis requires a controlled Williamson Etherification.[1][2] The challenge is preventing the formation of the bis-alkylated byproduct (1,4-bis(2-hydroxyphenoxy)butane) or the cyclic ether.[1]

Reaction Logic[1][2]

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- Stoichiometry: A large excess of 1,4-dibromobutane (3-5 equivalents) is strictly required to statistically favor mono-alkylation.[1]
- Base Selection: Potassium Carbonate (K_2CO_3) is preferred over stronger bases (NaH) to minimize phenoxide reactivity and reduce double alkylation.[1]
- Solvent: Acetone or Acetonitrile is used to facilitate the

  mechanism.[1]

Mechanistic Workflow (Graphviz)[1]

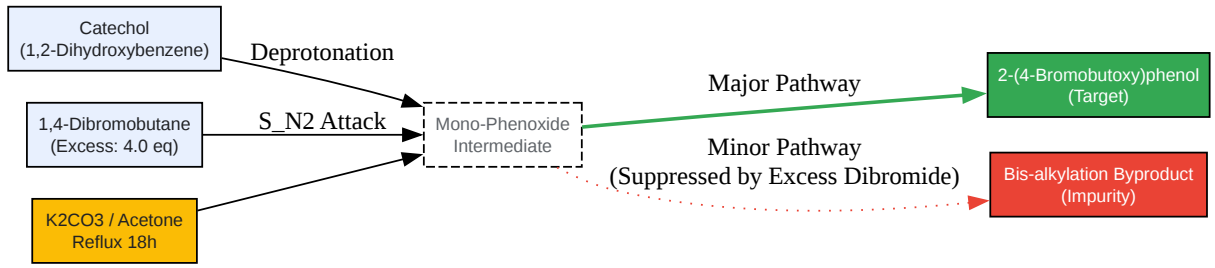

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Figure 1: Selective mono-alkylation pathway utilizing stoichiometric control to suppress dimerization.

Experimental Protocol: Synthesis & Purification

Reagents:

- Catechol (11.0 g, 100 mmol)[1]
- 1,4-Dibromobutane (86.4 g, 400 mmol) [Critical: 4 eq excess][1]
- Potassium Carbonate (anhydrous, 13.8 g, 100 mmol)
- Acetone (200 mL, HPLC Grade)

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Step-by-Step Methodology:

- Setup: Equip a 500 mL 3-neck round-bottom flask with a magnetic stir bar, reflux condenser, and nitrogen inlet.
- Solvation: Dissolve 1,4-dibromobutane (400 mmol) in acetone (150 mL). Add K_2CO_3. Heat to varying reflux.[1][2]
- Addition: Dissolve Catechol (100 mmol) in acetone (50 mL). Add this solution dropwise over 2 hours to the refluxing dibromide mixture.
  - Why? Slow addition of catechol keeps the concentration of the phenoxide low relative to the dibromide, statistically ensuring the phenoxide attacks a fresh dibromide molecule rather than an already mono-alkylated product.
- Reflux: Stir at reflux for 12–16 hours. Monitor by TLC (Hexane:EtOAc 7:3).[1]
- Workup:
  - Filter off inorganic salts (KBr, excess K_2CO_3).[1]
  - Concentrate the filtrate under reduced pressure to remove acetone.[1]
  - Distillation (Critical): The excess 1,4-dibromobutane must be removed via high-vacuum distillation (approx. 60–80 °C @ 1 mmHg) before chromatography.[1]
- Purification:
  - The residue is a mixture of the product and the bis-ether byproduct.
  - Purify via Silica Gel Column Chromatography using a gradient of Hexane → Hexane:EtOAc (9:1).[1]
  - The product typically elutes after the non-polar dibromide and before the polar bis- byproduct.

Purification Logic Flow (Graphviz)[1]

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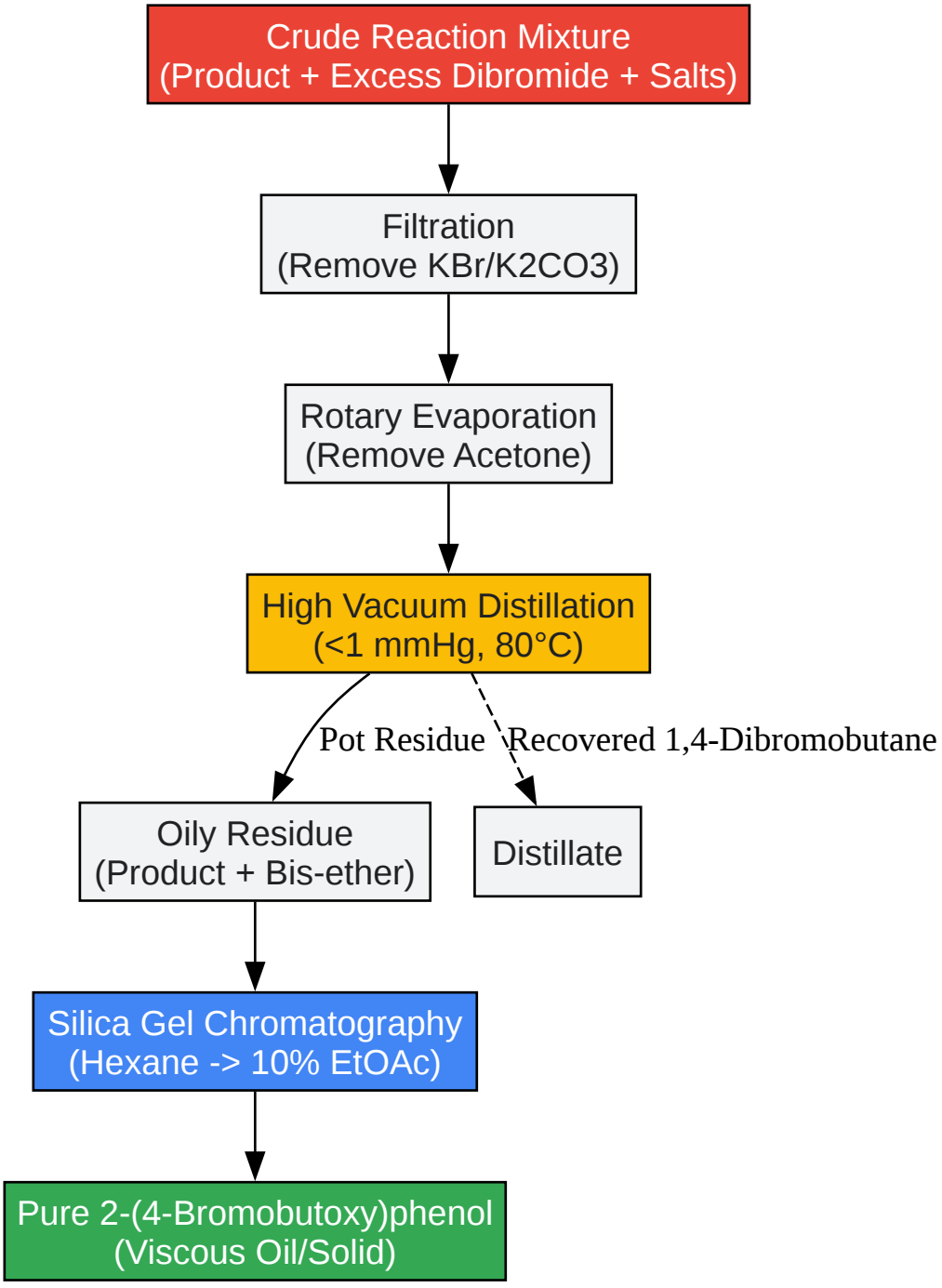

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Figure 2: Purification workflow emphasizing the removal of excess alkylating agent prior to chromatography.

Analytical Validation

To validate the structure and purity, the following NMR signals are diagnostic.

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^{1}H NMR (400 MHz, $CDCl_3$)

- δ 6.80 – 6.95 (m, 4H): Aromatic protons (characteristic of ortho-substituted phenol).[1]
- δ 5.65 (s, 1H): Phenolic -OH (broad singlet, exchangeable with D_2O).[1]
- δ 4.05 (t, J=6.2 Hz, 2H): -O-CH_2- (Ether linkage next to aromatic ring).[1]
- δ 3.50 (t, J=6.5 Hz, 2H): -CH_2-Br (Alkyl bromide terminus).[1]
- δ 1.95 – 2.10 (m, 4H): Central methylene protons (-CH_2-CH_2-).[1]

Quality Control Note: The absence of a triplet at δ 4.05 integrating to 4H (relative to aromatics) confirms the absence of the bis-ether impurity.

References

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  - Source:[1]
- Properties of Brominated Phenol Ethers
  - Data: PubChem Compound Summary for analogous ethers.[1]
  - Source:[1]
- Application in Aripiprazole Synthesis
  - Context: Review of synthetic routes for arylpiperazine antipsychotics involving bromobutoxy intermedi
  - Source:[1]

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Sources

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